

# safety and handling of 2,3,4-Trifluoro-5-methoxybenzoic acid

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## Compound of Interest

**Compound Name:** 2,3,4-Trifluoro-5-methoxybenzoic acid

**Cat. No.:** B141532

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An In-depth Technical Guide on the Safety and Handling of **2,3,4-Trifluoro-5-methoxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,3,4-Trifluoro-5-methoxybenzoic acid** (CAS No: 38233-47-5). The information is intended for professionals in research and drug development who may be working with this compound.

## Chemical and Physical Properties

**2,3,4-Trifluoro-5-methoxybenzoic acid** is a compound useful in organic synthesis.<sup>[1][2]</sup> It is an important raw material for the synthesis of fluoroquinolone antibacterial drugs such as gatifloxacin and balofloxacin.<sup>[1]</sup>

Property	Value	Source
CAS Number	38233-47-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> O <sub>3</sub>	<a href="#">[5]</a>
Molecular Weight	206.12 g/mol	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	White to off-white powder	<a href="#">[1]</a>
Density	1.487 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	293.1°C at 760 mmHg	<a href="#">[1]</a>
Flash Point	131.05°C	<a href="#">[1]</a>
Assay	≥98.0%	<a href="#">[1]</a>

## Safety and Hazard Information

This compound is classified as a hazardous substance and requires careful handling to avoid exposure.

## GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

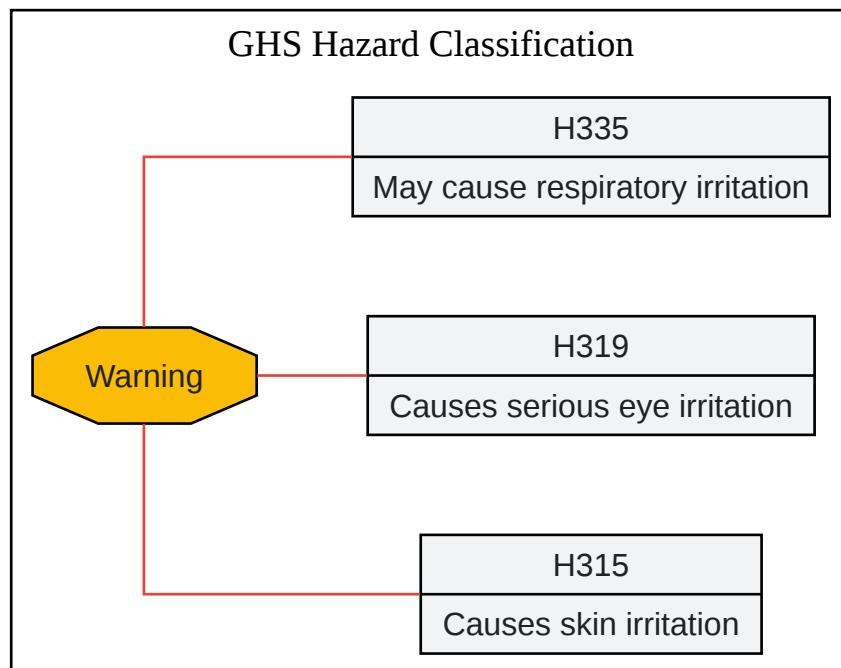
Source:[\[5\]](#)[\[6\]](#)

The signal word for this compound is Warning.[\[5\]](#)[\[6\]](#)[\[7\]](#)

## NFPA Ratings

Category	Rating	Description
Health Hazard	2	Intense or continued exposure could cause temporary incapacitation or possible residual injury unless prompt medical attention is given.
Fire Hazard	0	Materials that will not burn.
Reactivity	0	Normally stable, even under fire exposure conditions, and are not reactive with water.

Source:[5]



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Caption: GHS Hazard Statements for **2,3,4-Trifluoro-5-methoxybenzoic acid**.

## Safe Handling and Storage

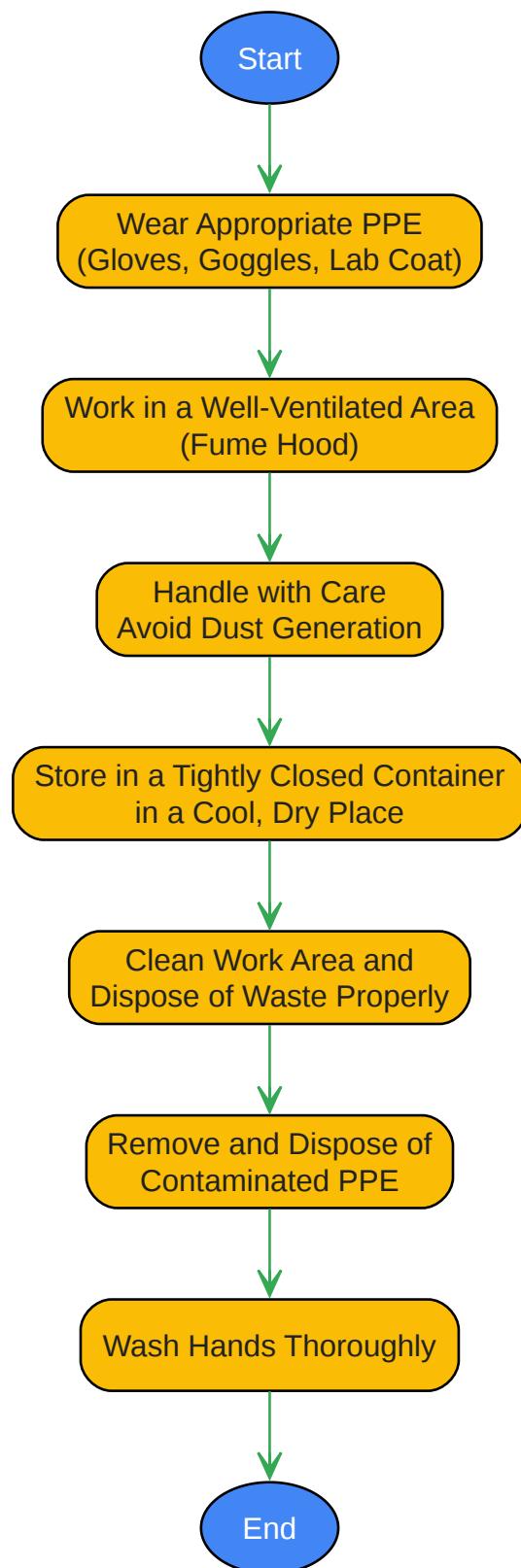
Adherence to proper handling and storage protocols is crucial to ensure safety in the laboratory.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical goggles or safety glasses with a face shield are required.[5]
- Hand Protection: Wear protective gloves.[5][9]
- Skin and Body Protection: Wear suitable protective clothing.[5]
- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment, such as a dust mask type N95 (US).[5][7]

## Handling Procedures

- Handle in accordance with good industrial hygiene and safety procedures.[5]
- Ensure good ventilation of the work station.[5]
- Avoid breathing dust or mist.[5]
- Avoid raising dust.[5]
- Do not eat, drink or smoke when using this product.[5]
- Always wash hands after handling the product.[5]



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Caption: General workflow for safely handling acidic powders.

## Storage Conditions

- Keep container tightly closed.[5][9]
- Store in a dry, cool, and well-ventilated area.[5]

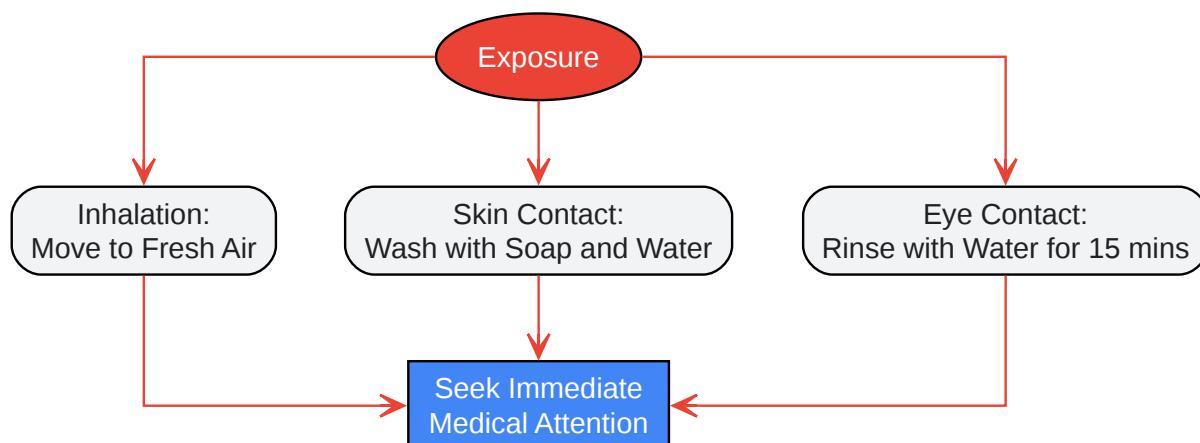
## Incompatible Materials

- Strong bases.[5]
- Strong oxidizing agents.[5]

## First-Aid Measures

In case of exposure, immediate medical attention is necessary.

- General Advice: If you feel unwell, seek medical advice immediately and show the product label where possible.[5]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get medical advice/attention.[5]
- Skin Contact: Wash with plenty of soap and water. Get medical advice/attention.[5]
- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]



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Caption: First-aid procedures for exposure to the compound.

## Experimental Protocols

While a specific, detailed synthesis protocol for **2,3,4-Trifluoro-5-methoxybenzoic acid** was not found in the searched literature, a general procedure for the synthesis of a similar compound, 4-fluoro-3-methoxybenzoic acid, can be informative. This typically involves the hydrolysis of the corresponding methyl ester.

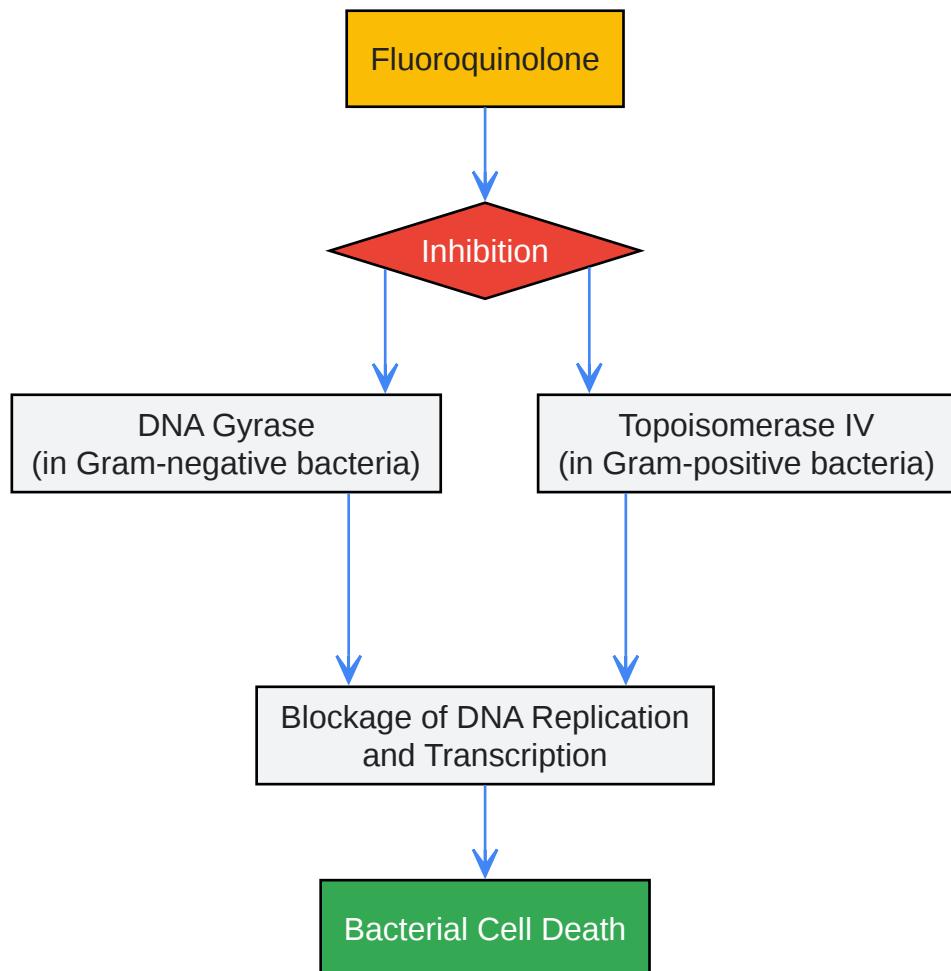
### General Hydrolysis of a Methyl Benzoate Derivative

- Dissolution: The methyl ester (e.g., methyl 4-fluoro-3-methoxybenzoate) is dissolved in a suitable solvent such as methanol.[10]
- Base Addition: A solution of a strong base, like sodium hydroxide in water, is added to the ester solution.[10]
- Reaction: The mixture is stirred at room temperature for several hours to allow for complete hydrolysis.[10]
- Workup:
  - The solvent is removed under reduced pressure.[10]
  - The residue is dissolved in water.[10]
  - The pH is adjusted to acidic (e.g., pH 4) with an acid like 1N HCl, which precipitates the carboxylic acid.[10]
- Isolation: The solid product is collected by filtration, washed with water, and dried.[10]

## Biological Activity and Applications

**2,3,4-Trifluoro-5-methoxybenzoic acid** is a key intermediate in the synthesis of fluoroquinolone antibiotics.[1] Fluoroquinolones are a class of broad-spectrum antibiotics that

function by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, transcription, repair, and recombination.



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## References

- 1. 2,3,4-Trifluoro-5-methoxybenzoic Acid CAS 38233-47-5 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 2. 2,3,4-Trifluoro-5-methoxybenzoic acid | 38233-47-5 [chemicalbook.com]

- 3. alchempharmtech.com [alchempharmtech.com]
- 4. 38233-47-5|2,3,4-Trifluoro-5-methoxybenzoic acid|BLD Pharm [bldpharm.com]
- 5. synquestlabs.com [synquestlabs.com]
- 6. 2,4,5-Trifluoro-3-methoxybenzoic acid | C8H5F3O3 | CID 2733970 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2,4,5-Trifluoro-3-methoxybenzoic acid 95 112811-65-1 [sigmaaldrich.com]
- 8. chemimpex.com [chemimpex.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. 4-FLUORO-3-METHOXYBENZOIC ACID synthesis - chemicalbook [chemicalbook.com]
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